

# Technical Guide: Physical Properties and Synthesis of 7-Bromoisochroman

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## Compound of Interest

Compound Name: 7-Bromoisochroman

Cat. No.: B172178

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## Introduction

**7-Bromoisochroman** is a halogenated derivative of the isochroman scaffold, a heterocyclic ether. The introduction of a bromine atom at the 7-position of the aromatic ring significantly influences the molecule's physicochemical properties, making it a valuable intermediate in organic synthesis and a point of interest for the development of novel compounds in medicinal chemistry. The bromine atom provides a reactive handle for various cross-coupling reactions, allowing for the facile introduction of diverse functionalities and the construction of more complex molecular architectures. This guide provides a comprehensive overview of the known physical properties of **7-Bromoisochroman** and a detailed, plausible synthetic route.

## Core Physical Properties

The physical state of **7-Bromoisochroman** is temperature-dependent, transitioning from a solid to a liquid near room temperature. This characteristic is crucial for its handling and storage in a laboratory setting.

## Data Presentation

Physical Property	Value	Source
Melting Point	24-25 °C	
Boiling Point	279.4 ± 40.0 °C (Predicted)	
Molecular Formula	C <sub>9</sub> H <sub>9</sub> BrO	
Molecular Weight	213.07 g/mol	
CAS Number	149910-98-5	
Physical Form	Solid below 24 °C, Liquid above 25 °C	

## Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **7-Bromoisochroman** are not extensively detailed in the available literature, standard well-established methods would be employed.

### Melting Point Determination (Capillary Method)

The melting point of **7-Bromoisochroman** can be determined using a standard melting point apparatus.

Materials:

- **7-Bromoisochroman** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or similar)
- Mortar and pestle (if sample needs to be pulverized)

Procedure:

- Ensure the **7-Bromoisochroman** sample is dry and finely powdered. If necessary, gently crush the solid in a mortar and pestle.

- Pack a small amount of the sample into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block at a moderate rate until the temperature is about 10-15 °C below the expected melting point.
- Decrease the heating rate to approximately 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample has completely melted (the end of the melting range).
- For a pure substance, this range should be narrow, typically within 1-2 °C.

## Boiling Point Determination (Distillation Method)

The boiling point can be determined by distillation at atmospheric pressure.

Materials:

- **7-Bromoisochroman** sample
- Distillation flask
- Condenser
- Receiving flask
- Thermometer and adapter
- Heating mantle
- Boiling chips

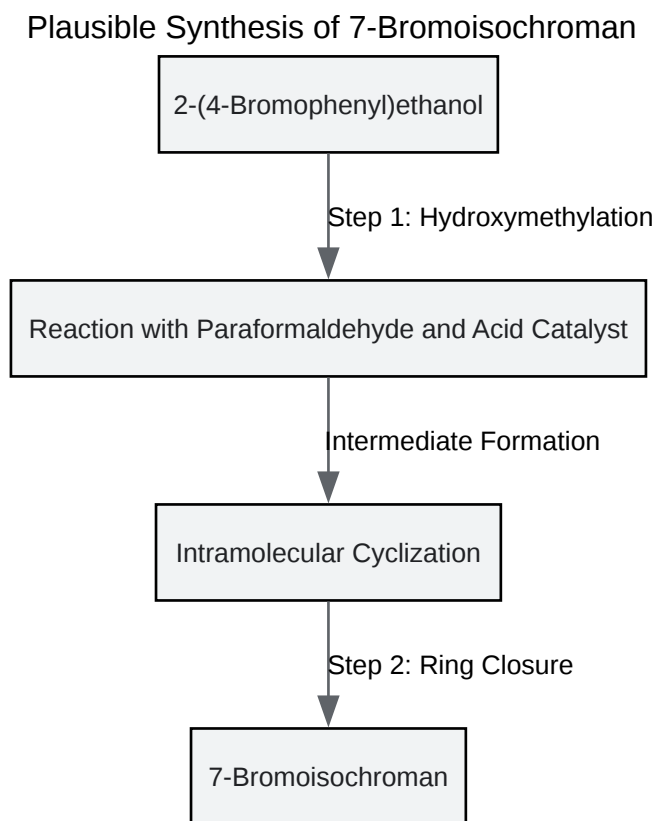
Procedure:

- Place a small volume of **7-Bromoisochroman** and a few boiling chips into the distillation flask.
- Set up the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- Begin heating the flask gently with the heating mantle.
- Observe the temperature as the liquid begins to boil and the vapor condenses in the condenser.
- The boiling point is the constant temperature at which the liquid and vapor are in equilibrium, observed as the temperature at which the liquid is consistently distilling.

## Plausible Synthetic Pathway

A plausible and efficient synthesis of **7-Bromoisochroman** involves a two-step process starting from 2-(4-bromophenyl)ethanol. This pathway utilizes an intramolecular cyclization to form the isochroman ring.

## Logical Workflow Diagram



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Caption: Plausible synthetic workflow for **7-Bromoisochroman**.

## Detailed Experimental Protocol: Synthesis of 7-Bromoisochroman

This protocol is a proposed method based on established syntheses of similar isochroman structures.

Step 1 & 2: One-Pot Synthesis via Intramolecular Cyclization

Materials:

- 2-(4-bromophenyl)ethanol

- Paraformaldehyde
- Anhydrous acid catalyst (e.g., p-toluenesulfonic acid or a Lewis acid like  $\text{BF}_3 \cdot \text{OEt}_2$ )
- Anhydrous, non-polar solvent (e.g., dichloromethane or toluene)
- Drying agent (e.g., anhydrous sodium sulfate)
- Saturated sodium bicarbonate solution
- Brine

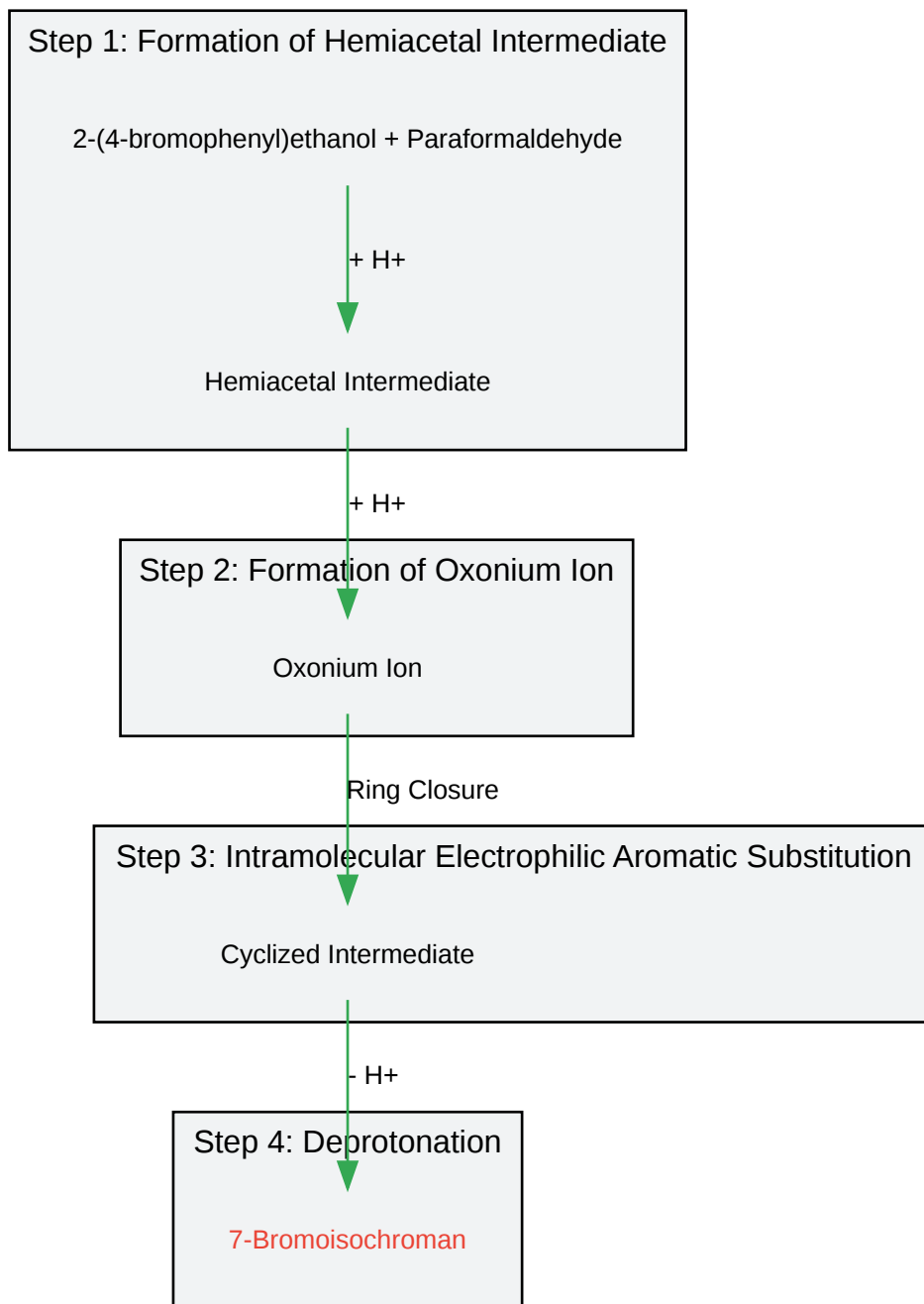
Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-(4-bromophenyl)ethanol (1 equivalent) in the chosen anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).
- Add paraformaldehyde (1.1 to 1.5 equivalents) to the solution.
- Add a catalytic amount of the acid catalyst (e.g., 0.1 equivalents of p-toluenesulfonic acid).
- Heat the reaction mixture to reflux and monitor the progress of the reaction by thin-layer chromatography (TLC).
- Once the starting material is consumed, cool the reaction mixture to room temperature.
- Quench the reaction by slowly adding a saturated sodium bicarbonate solution to neutralize the acid catalyst.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.

- Purify the crude **7-Bromoisochroman** by flash column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes).

## Reaction Mechanism Diagram

## Proposed Mechanism for 7-Bromoisochroman Synthesis

[Click to download full resolution via product page](#)Caption: Proposed reaction mechanism for the synthesis of **7-Bromoisochroman**.



## Conclusion

This technical guide provides the essential physical properties of **7-Bromoisochroman** for researchers and professionals in the field of drug development and organic synthesis. The tabulated data offers a quick reference for its melting and boiling points. The detailed, plausible synthetic protocol and accompanying workflow and mechanism diagrams provide a solid foundation for the laboratory preparation of this versatile chemical intermediate. The unique combination of the isochroman core and the reactive bromine handle makes **7-Bromoisochroman** a valuable building block for the synthesis of a wide array of more complex molecules with potential biological activity.

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